

# Section 1: Physicochemical Properties and Identification

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *3-(Difluoromethyl)cyclobutan-1-ol*

CAS No.: *1785332-95-7*

Cat. No.: *B2869242*

[Get Quote](#)

Understanding the fundamental physical and chemical properties of a compound is the first step in a robust safety assessment. While experimental data for **3-(difluoromethyl)cyclobutan-1-ol** is scarce, its basic identifiers are known, and other properties can be estimated based on its structure.

Property	Value	Source
Chemical Name	3-(Difluoromethyl)cyclobutan-1-ol	[2]
Synonyms	rel-(1r,3r)-3-(difluoromethyl)cyclobutan-1-ol (trans-isomer), rel-(1s,3s)-3-(difluoromethyl)cyclobutan-1-ol (cis-isomer)	[3][4]
CAS Number	1785332-95-7 (unspecified stereochemistry)	[2]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> F <sub>2</sub> O	[2][3][4]
Molecular Weight	122.11 g/mol	[2][3][4]
Physical Form	Estimated to be a liquid or low-melting solid at room temperature	Inferred from analogs
Boiling Point	Not determined; likely lower than non-fluorinated analogs	Inferred from principles of fluorination
Solubility	Expected to be soluble in common organic solvents (e.g., DCM, EtOAc, MeOH)	Inferred from structure

## Section 2: Hazard Identification and Proposed GHS Classification

In the absence of a specific SDS, a provisional hazard classification for **3-(difluoromethyl)cyclobutan-1-ol** is proposed based on the known hazards of structurally similar fluorinated compounds, such as 3-(fluoromethyl)cyclobutan-1-one and other fluorinated alcohols.[5][6] This approach, rooted in structure-activity relationships, is a cornerstone of chemical safety for new chemical entities.

### Proposed GHS Classification

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	Category 3	Warning	H335: May cause respiratory irritation

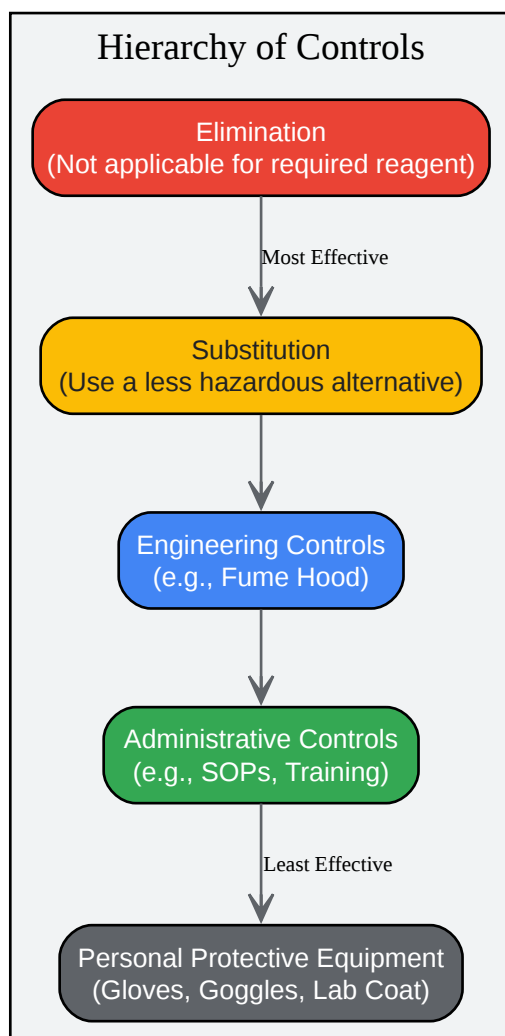
This classification is provisional and should be treated with caution. All work should be conducted assuming the compound is hazardous.

#### Core Toxicological Considerations:

- **Skin and Eye Irritation:** The primary anticipated hazards are irritation to the skin and eyes, a common feature of many alcohols and fluorinated organic molecules.<sup>[6]</sup> Prolonged or repeated contact should be avoided.
- **Acute Oral Toxicity:** Based on analogs, the compound is likely to be harmful if ingested.<sup>[5]</sup>
- **Inhalation:** As a potentially volatile compound, inhalation of vapors or aerosols may cause respiratory tract irritation.
- **Metabolic Fate:** The difluoromethyl (CF<sub>2</sub>H) group is relatively stable but can be subject to metabolic pathways. While fluorine substitution often blocks metabolic oxidation, it is crucial to consider the potential, however remote, for the formation of toxic metabolites.<sup>[1]</sup>
- **Thermal Decomposition:** Like many organofluorine compounds, thermal decomposition (e.g., in a fire) can release highly toxic and corrosive gases such as hydrogen fluoride (HF).<sup>[7]</sup>

## Section 3: Safe Handling and Engineering Controls

A multi-layered approach to safety, prioritizing the elimination or reduction of hazards at their source, is essential. The "Hierarchy of Controls" provides a framework for implementing the most effective safety measures.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes safety measures.

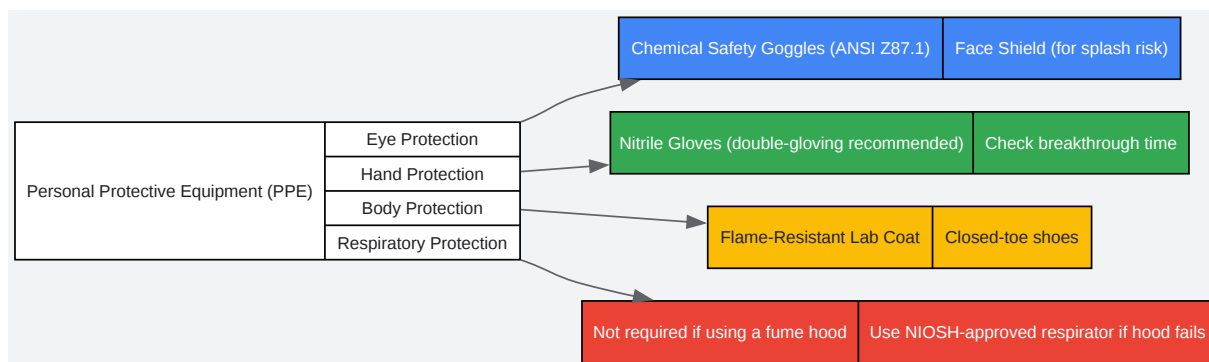
Standard Operating Procedure (SOP) for Handling:

- Pre-Experiment Preparation:
  - Review this safety guide and any available supplier information thoroughly.

- Ensure a chemical fume hood is certified and functioning correctly.
- Assemble all necessary equipment and PPE before handling the compound.
- Locate the nearest safety shower, eyewash station, and appropriate fire extinguisher.
- Handling the Compound:
  - All manipulations of **3-(difluoromethyl)cyclobutan-1-ol**, including weighing, transferring, and preparing solutions, must be performed inside a chemical fume hood to prevent inhalation of vapors.
  - Use disposable utensils (spatulas, pipettes) where possible to avoid cross-contamination.
  - Keep the container tightly sealed when not in use.
  - Avoid direct contact with skin and eyes by using appropriate PPE.
- Post-Experiment Procedures:
  - Decontaminate all non-disposable equipment that came into contact with the compound.
  - Dispose of all waste (disposable utensils, contaminated wipes, excess reagent) in a properly labeled hazardous waste container in accordance with institutional and local regulations.
  - Wash hands and any potentially exposed skin thoroughly with soap and water after completing the work and before leaving the laboratory.[8]

## Section 4: Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with robust engineering and administrative controls.



[Click to download full resolution via product page](#)

Caption: Required PPE for handling the compound.

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing.[7]
- **Skin and Body Protection:** A flame-resistant laboratory coat, long pants, and closed-toe shoes are required.
- **Hand Protection:** Nitrile gloves are the minimum requirement. Given the lack of specific permeation data, double-gloving is recommended. Gloves should be inspected before use and changed immediately if contamination is suspected.
- **Respiratory Protection:** Not typically required when work is conducted within a certified chemical fume hood. If engineering controls fail or for emergency response, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

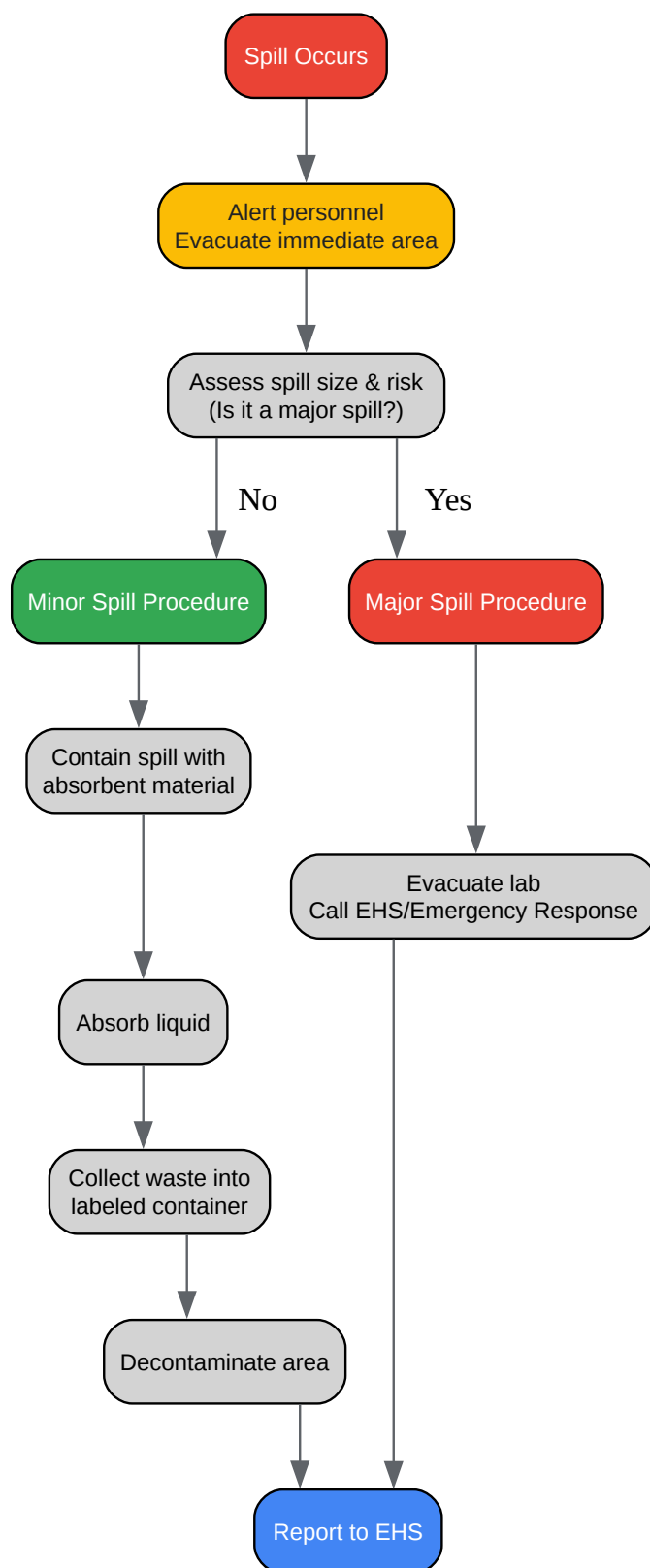
## Section 5: First Aid and Emergency Procedures

Rapid and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures before beginning work.

First Aid Measures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Accidental Release Measures:



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a chemical spill.

For a minor spill (a few milliliters) inside a fume hood:

- Ensure appropriate PPE is worn.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Carefully collect the absorbed material using non-sparking tools into a designated, labeled hazardous waste container.
- Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Report the incident to laboratory management or the Environmental Health & Safety (EHS) department.

For a major spill, or any spill outside of a fume hood:

- Evacuate the laboratory immediately.
- Alert others in the vicinity and activate the fire alarm if necessary.
- Close the laboratory doors and prevent re-entry.
- Call your institution's emergency response number and/or EHS for professional cleanup.

## Section 6: Stability and Reactivity

- **Chemical Stability:** The compound is expected to be stable under normal laboratory storage conditions (cool, dry, well-ventilated area).
- **Conditions to Avoid:** Avoid exposure to high temperatures, open flames, and strong ignition sources.[8]
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases. Alcohols can react violently with these materials.[9]
- **Hazardous Decomposition Products:** Upon combustion or thermal decomposition, the compound may release hazardous substances including carbon monoxide, carbon dioxide,

and hydrogen fluoride (HF).[7]

## Conclusion

While **3-(difluoromethyl)cyclobutan-1-ol** is a valuable tool in chemical synthesis, its handling requires a diligent and informed approach to safety. Due to the absence of comprehensive toxicological data, it must be treated as a substance with significant potential hazards. The core principles of safe laboratory practice—adherence to the hierarchy of controls, consistent use of appropriate engineering controls like fume hoods, meticulous use of personal protective equipment, and preparedness for emergencies—are paramount. By following the guidance outlined in this document, researchers can effectively mitigate risks and harness the synthetic potential of this fluorinated building block in a safe and responsible manner.

## References

- **3-(Difluoromethyl)cyclobutan-1-ol**. Yuhan Pharmaceutical.
- 3-(fluoromethyl)
- Metabolism and Toxicity of Fluorine Compounds. ACS Chemical Toxicology via PMC.
- Generic Safety Data Sheet Example.
- cis-3-(difluoromethyl)cyclobutanol 97%. AChemBlock.
- Direct C–H difluoromethylation of heterocycles via organic photoredox catalysis.
- Generic Safety Data Sheet for a Fluorin
- Safety Data Sheet for 1-(Trifluoromethyl)cyclobutanecarboxylic Acid. TCI Chemicals.
- Globally Harmonized System of Classification and Labelling of Chemicals (GHS). UNECE.
- GHS Classification Criteria in A Single Page. ChemSafetyPro.com.
- Toxicology of Some Fluoro-Organic Compounds.
- trans-3-(difluoromethyl)cyclobutanol 97%. AChemBlock.
- Toxicology of fluorine-containing monomers. PubMed.
- THE TOXICITY AND THE NATURE OF THE ACTION OF FLUORINATED ALCOHOLS.
- Chemical Hazard Classification and Labeling: Comparison of OPP Requirements and the GHS. U.S. Environmental Protection Agency (EPA).
- Allyl Alcohol Product Safety Bulletin. LyondellBasell.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. Metabolism and Toxicity of Fluorine Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. 3-\(Difluoromethyl\)cyclobutan-1-ol,1785332-95-7-FDC Chemical-FDC Chemical \[fdc-chemical.com\]](#)
- [3. cis-3-\(difluoromethyl\)cyclobutanol 97% | CAS: 2920423-67-0 | AChemBlock \[achemblock.com\]](#)
- [4. trans-3-\(difluoromethyl\)cyclobutanol 97% | CAS: 2920391-15-5 | AChemBlock \[achemblock.com\]](#)
- [5. 3-\(fluoromethyl\)cyclobutan-1-one | 913339-21-6 \[sigmaaldrich.com\]](#)
- [6. tcichemicals.com \[tcichemicals.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. international.brand.akzonobel.com \[international.brand.akzonobel.com\]](#)
- [9. lyondellbasell.com \[lyondellbasell.com\]](#)
- To cite this document: BenchChem. [Section 1: Physicochemical Properties and Identification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2869242/docs#section-1-physicochemical-properties-and-identification\]](https://www.benchchem.com/product/b2869242/docs#section-1-physicochemical-properties-and-identification)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)